

In-depth Technical Guide: Toxicological Data for 3-Methylheptanenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylheptanenitrile

Cat. No.: B15233164

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Toxicological Profile of **3-Methylheptanenitrile**

Executive Summary

This document serves as a technical guide on the toxicological data currently available for **3-Methylheptanenitrile** (CAS No. 75854-65-8). Despite a comprehensive search of scientific literature and toxicological databases, it is crucial to note that there is a significant lack of in-depth, publicly available toxicological studies for this compound. The information that is available is primarily derived from safety data sheets (SDS), which provide basic hazard warnings but do not contain detailed experimental data. This guide summarizes the available information and highlights the current data gaps.

Chemical and Physical Properties

A summary of the basic chemical and physical properties of **3-Methylheptanenitrile** is presented in Table 1. This data is primarily sourced from computational models and has not been extensively verified through experimental studies.

Property	Value	Source
Molecular Formula	C8H15N	PubChem[1]
Molecular Weight	125.21 g/mol	PubChem[1]
CAS Number	75854-65-8	PubChem[1]
Appearance	No data available	
Boiling Point	No data available	
Melting Point	No data available	
Solubility	No data available	

Toxicological Data

A thorough search for quantitative toxicological data for **3-Methylheptanenitrile** yielded no specific experimental studies. Safety data sheets indicate that the toxicological properties of this substance have not been thoroughly investigated. The primary health hazard identified is the potential for serious eye irritation.

Table 2: Summary of Available Toxicological Information

Endpoint	Result	Classification
Acute Oral Toxicity	No data available	Not classifiable
Acute Dermal Toxicity	No data available	Not classifiable
Acute Inhalation Toxicity	No data available	Not classifiable
Skin Corrosion/Irritation	No data available	Not classifiable
Serious Eye Damage/Irritation	Causes serious eye irritation	Category 2A
Respiratory or Skin Sensitization	No data available	Not classifiable
Germ Cell Mutagenicity	No data available	Not classifiable
Carcinogenicity	No data available	Not classifiable
Reproductive Toxicity	No data available	Not classifiable
Specific Target Organ Toxicity (Single Exposure)	No data available	Not classifiable
Specific Target Organ Toxicity (Repeated Exposure)	No data available	Not classifiable
Aspiration Hazard	No data available	Not classifiable

Experimental Protocols

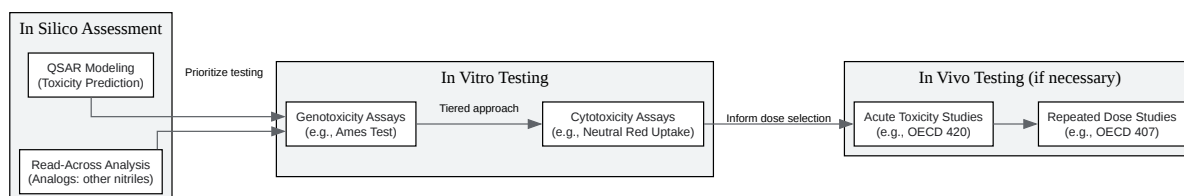
Due to the absence of published toxicological studies, no detailed experimental protocols for **3-Methylheptanenitrile** are available.

Signaling Pathways and Mechanistic Data

There is currently no information available regarding the signaling pathways or mechanisms of toxicity for **3-Methylheptanenitrile**.

Logical Workflow for Hazard Assessment

In the absence of empirical data, a logical workflow for a preliminary hazard assessment of a novel nitrile compound like **3-Methylheptanenitrile** would involve a combination of in silico predictions and a tiered testing strategy.



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Caption: A logical workflow for the hazard assessment of a data-poor substance.

Conclusion and Data Gaps

The current publicly available information on the toxicology of **3-Methylheptanenitrile** is extremely limited. The primary identified hazard is serious eye irritation, as indicated in safety data sheets. There is a complete lack of quantitative toxicological data, including acute and chronic toxicity, genotoxicity, carcinogenicity, and reproductive toxicity.

For any meaningful risk assessment or for use in drug development, a comprehensive toxicological evaluation according to established regulatory guidelines (e.g., OECD, FDA) would be required. This would involve a battery of in vitro and in vivo studies to characterize the potential hazards of this compound. Researchers and drug development professionals should exercise extreme caution when handling **3-Methylheptanenitrile** and should assume it to be potentially hazardous in the absence of data to the contrary.

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References

- 1. 3-Methylheptanenitrile | C₈H₁₅N | CID 54258702 - PubChem [pubchem.ncbi.nlm.nih.gov]
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